

An In-depth Technical Guide on the Environmental Impact of HFC-236fa

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Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropane

Cat. No.: B1216460

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the environmental impact of **1,1,1,3,3,3-Hexafluoropropane** (HFC-236fa). The information is curated for researchers, scientists, and drug development professionals who may encounter this compound in various applications. This document summarizes key quantitative data, details experimental methodologies for environmental impact assessment, and provides visualizations of critical pathways and workflows.

Quantitative Environmental Impact Data

The environmental impact of a compound like HFC-236fa is primarily assessed through its Ozone Depletion Potential (ODP) and Global Warming Potential (GWP). The atmospheric lifetime of the compound is a critical factor in determining its GWP.

Table 1: Key Environmental Impact Parameters for HFC-236fa

Parameter	Value	Source(s)
Chemical Formula	C ₃ H ₂ F ₆	General Chemical Literature
Ozone Depletion Potential (ODP)	0	[1][2][3]
Atmospheric Lifetime	210 - 242 years	[4][5]
Global Warming Potential (GWP)		
20-year Time Horizon	5,100 - 5,610	[4][6]
100-year Time Horizon	6,300 - 9,810	[6][7][8]
500-year Time Horizon	4,700 - 5,160	[4][6]

Note: GWP values can vary slightly between different assessment reports due to updated scientific understanding of radiative efficiencies and atmospheric lifetimes.

Experimental Protocols for Environmental Impact Assessment

The determination of the environmental parameters listed above involves sophisticated laboratory experiments and atmospheric modeling. Below are detailed methodologies for key experiments.

Determination of Atmospheric Lifetime

The atmospheric lifetime of HFC-236fa is primarily determined by its reaction rate with hydroxyl (OH) radicals in the troposphere. The most common technique for measuring these reaction rates is Pulsed Laser Photolysis-Laser Induced Fluorescence (PLP-LIF).

Experimental Protocol: Pulsed Laser Photolysis-Laser Induced Fluorescence (PLP-LIF)

- Reaction Chamber Setup:
 - A temperature-controlled reaction cell is filled with a mixture of HFC-236fa, an OH radical precursor (e.g., H₂O₂ or HNO₃), and a buffer gas (e.g., He or N₂) at a known pressure.

- The concentrations of HFC-236fa and the OH precursor are precisely controlled and monitored.
- Generation of OH Radicals:
 - A pulsed photolysis laser (e.g., an excimer laser operating at 248 nm for H₂O₂ photolysis) is fired into the reaction cell.
 - The laser pulse dissociates the precursor molecule, generating a transient concentration of OH radicals.
- Detection of OH Radicals:
 - A second laser, the probe laser (a tunable dye laser), is fired into the cell at a specific delay time after the photolysis laser.
 - The probe laser is tuned to a wavelength that excites the OH radicals to a higher electronic state (e.g., 282 nm).
 - The excited OH radicals then fluoresce, emitting light at a longer wavelength (e.g., ~309 nm).
- Data Acquisition and Analysis:
 - A sensitive detector, such as a photomultiplier tube (PMT), positioned perpendicular to the laser beams, measures the intensity of the fluorescence.
 - The delay time between the photolysis and probe lasers is varied to monitor the decay of the OH radical concentration over time in the presence of HFC-236fa.
 - The pseudo-first-order rate constant for the reaction is determined from the exponential decay of the fluorescence signal.
 - By varying the concentration of HFC-236fa, the bimolecular rate constant for the reaction between OH and HFC-236fa can be calculated.
- Atmospheric Lifetime Calculation:

- The atmospheric lifetime (τ) is then calculated by integrating the reaction rate constant over the global distribution of OH radicals in the atmosphere, using atmospheric models.

Determination of Global Warming Potential (GWP)

The GWP of a gas is calculated based on its radiative efficiency (the ability to absorb infrared radiation) and its atmospheric lifetime. The radiative efficiency is determined by measuring the infrared absorption cross-section of the molecule using Fourier Transform Infrared (FTIR) Spectroscopy.

Experimental Protocol: Fourier Transform Infrared (FTIR) Spectroscopy

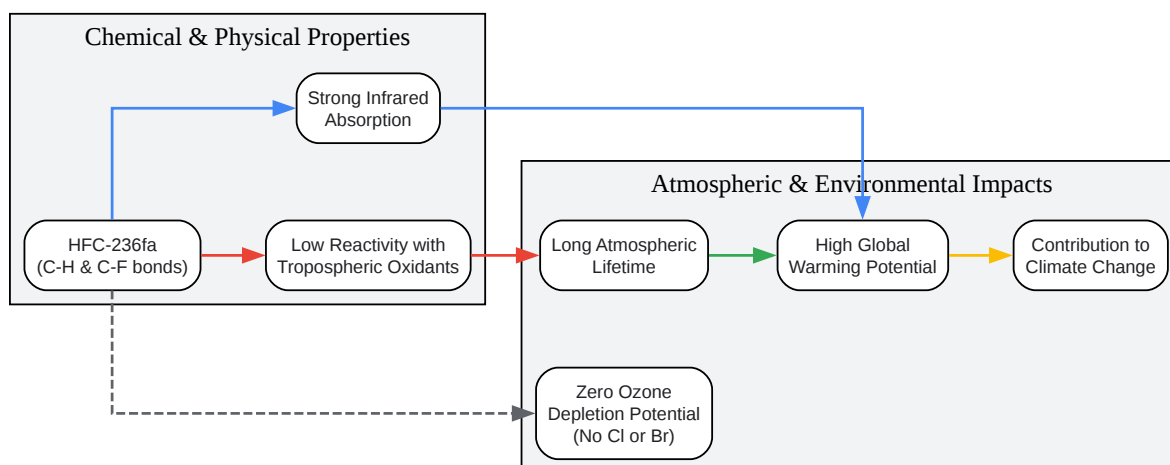
- Sample Preparation:
 - A gas cell with a known path length is filled with a precise concentration of HFC-236fa diluted in a non-absorbing buffer gas (e.g., N_2).
 - The pressure and temperature of the gas in the cell are accurately measured and controlled.
- FTIR Spectrometer Setup:
 - An FTIR spectrometer is used to pass a broad-spectrum infrared beam through the gas cell.
 - A background spectrum is first recorded with the cell filled only with the buffer gas.
- Spectral Measurement:
 - The infrared spectrum of the HFC-236fa sample is then recorded.
 - The instrument measures the amount of infrared radiation absorbed by the sample at different wavelengths.
- Data Analysis:
 - The absorbance spectrum is obtained by comparing the sample spectrum to the background spectrum.

- Using the Beer-Lambert law, the absorption cross-section (σ) is calculated from the absorbance, the concentration of HFC-236fa, and the path length of the gas cell.
- Radiative Efficiency Calculation:
 - The radiative efficiency (RE) is calculated by integrating the absorption cross-section over the infrared region of the electromagnetic spectrum, taking into account the Earth's outgoing longwave radiation spectrum.
- GWP Calculation:
 - The GWP is then calculated by integrating the radiative forcing of a pulse emission of HFC-236fa over a specific time horizon (e.g., 20, 100, or 500 years) and dividing it by the integrated radiative forcing of a pulse emission of the same mass of CO₂ over the same time horizon. The atmospheric lifetime of HFC-236fa is a key input to this calculation.

Mandatory Visualizations

Signaling Pathway of Environmental Impact

The following diagram illustrates the logical relationship between the chemical properties of HFC-236fa and its resulting environmental impacts.

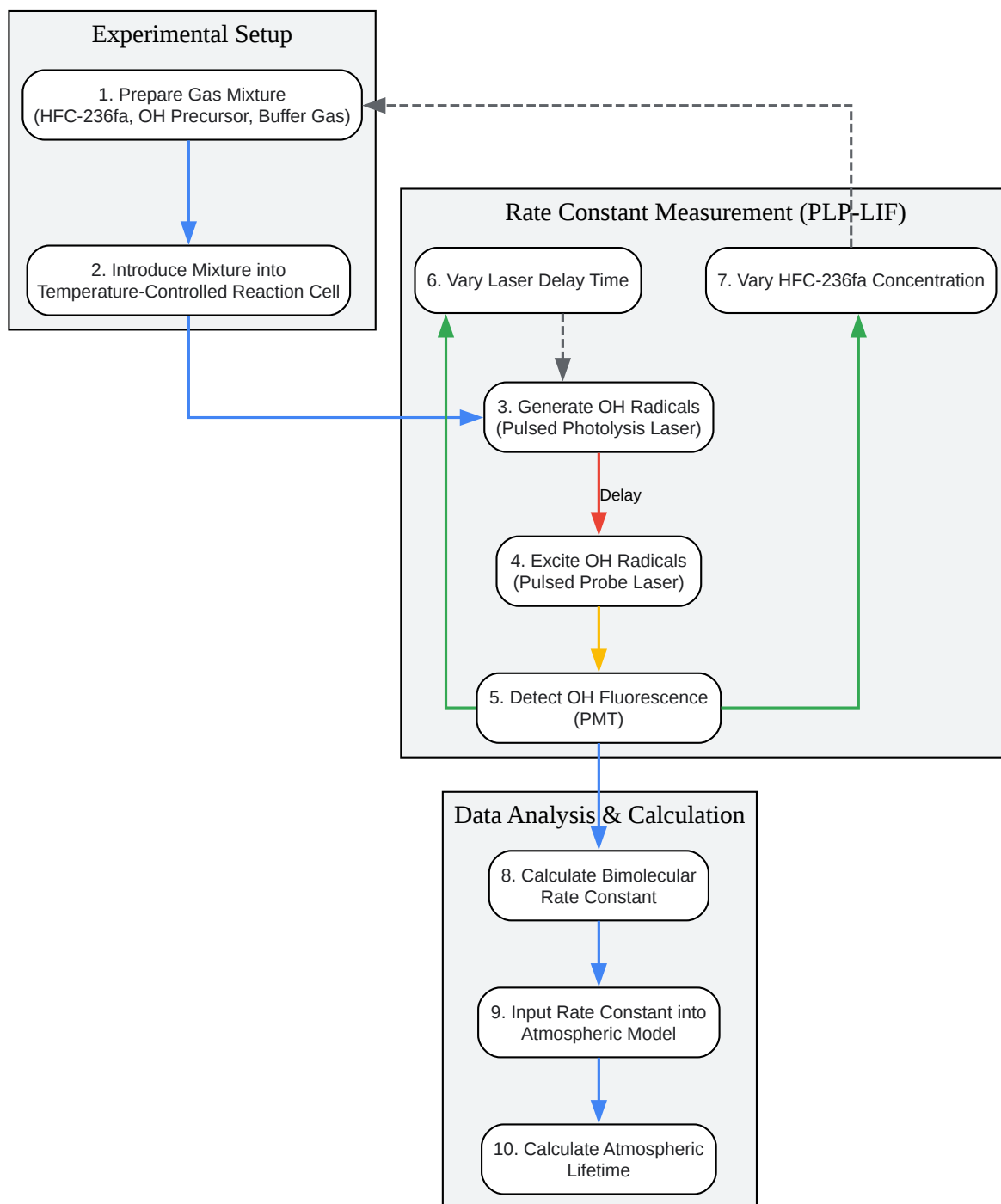


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Environmental Impact Pathway of HFC-236fa

Experimental Workflow for Atmospheric Lifetime Determination

This diagram outlines a simplified experimental workflow for determining the atmospheric lifetime of HFC-236fa using the PLP-LIF technique.



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Workflow for Atmospheric Lifetime Determination

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